

Technical Whitepaper & Safety Data Guide: Methyl 2-hydroxy-2-(3-iodophenyl)acetate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: methyl 2-hydroxy-2-(3-iodophenyl)acetate

CAS No.: 1864147-09-0

Cat. No.: B6209719

[Get Quote](#)

Target Audience: Researchers, Process Chemists, and Drug Development Professionals
Document Type: In-Depth Technical Guide & SDS Whitepaper

Executive Summary & Structural Profiling

Methyl 2-hydroxy-2-(3-iodophenyl)acetate, commonly referred to as methyl 3-iodomandelate, is a highly versatile halogenated building block used extensively in pharmaceutical drug discovery. The presence of the meta-iodo substitution makes it an ideal candidate for late-stage functionalization via palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura or Sonogashira couplings), while the alpha-hydroxy ester moiety serves as a chiral center for asymmetric synthesis.

As a Senior Application Scientist, I emphasize that handling and synthesizing this compound requires a deep understanding of its physicochemical properties and reactivity profile. The compound is registered under CAS number 2443964-81-4, while its direct precursor, 3-iodomandelic acid, is registered under CAS 873963-87-2.

Table 1: Physicochemical Properties

Property	Value / Description
IUPAC Name	Methyl 2-hydroxy-2-(3-iodophenyl)acetate
Common Synonyms	Methyl 3-iodomandelate
CAS Registry Number	2443964-81-4 (Ester) / 873963-87-2 (Acid)
Molecular Formula	C9H9IO3
Molecular Weight	292.07 g/mol
Physical State	Solid / Viscous Oil (temperature dependent)
Solubility Profile	Soluble in Methanol, EtOAc, DCM; Insoluble in H2O
Storage Requirements	2-8°C, Protect from light (prevents dehalogenation)

Synthesis & Purification: A Self-Validating Protocol

The precursor, 3-iodomandelic acid, is typically synthesized via the cyanohydrin route starting from 3-iodobenzaldehyde[1]. To convert this acid to the target methyl ester, we utilize a classic Fischer–Speier esterification[2].

Expertise & Causality in Reagent Selection: Novice chemists might attempt to use thionyl chloride (

) in methanol to drive esterification. However,

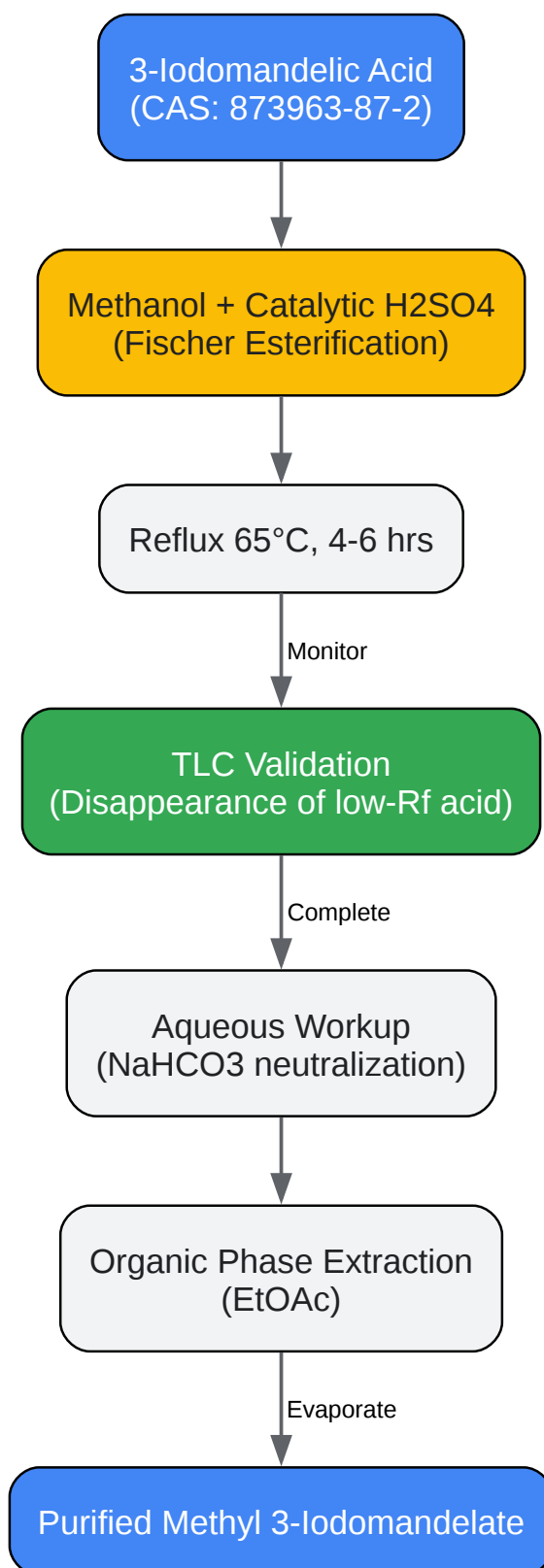
is highly reactive and risks chlorinating the secondary alpha-hydroxyl group, yielding an unwanted alpha-chloro ester byproduct. To ensure structural integrity, we employ a milder, thermodynamically controlled Fischer esterification using catalytic sulfuric acid (

) in refluxing methanol[3]. The

selectively protonates the carbonyl oxygen, increasing the electrophilicity of the carbonyl carbon for nucleophilic attack by methanol, leaving the secondary alcohol intact[2].

Step-by-Step Methodology

- **Reaction Setup:** Dissolve 3-iodomandelic acid (1.0 eq) in anhydrous methanol (0.5 M concentration).
- **Catalysis:** Slowly add concentrated (0.1 eq) dropwise at 0°C.
- **Reflux:** Equip the flask with a reflux condenser and heat the mixture to 65°C for 4-6 hours.
- **Self-Validating Monitoring (TLC):** Monitor the reaction via Thin Layer Chromatography (Hexane:EtOAc 7:3). Validation logic: The highly polar carboxylic acid remains near the baseline (low R_f). The reaction is deemed complete when this baseline spot completely disappears, replaced by a distinct, higher R_f spot corresponding to the less polar ester.
- **Quenching & Workup:** Concentrate the mixture under reduced pressure to remove excess methanol. Dilute the residue with Ethyl Acetate (EtOAc) and wash with saturated aqueous sodium bicarbonate. **Causality:** The bicarbonate wash is a self-validating purification step; it neutralizes the acid catalyst and deprotonates any trace unreacted starting material, forcing it into the aqueous layer and leaving only the pure ester in the organic phase.
- **Isolation:** Dry the organic phase over anhydrous sodium sulfate, filter, and evaporate to yield the purified product.



[Click to download full resolution via product page](#)

Fig 1: Self-validating synthesis workflow for **Methyl 2-hydroxy-2-(3-iodophenyl)acetate**.

Safety Data Sheet (SDS) & Hazard Mitigation

While **methyl 2-hydroxy-2-(3-iodophenyl)acetate** is not highly volatile, its halogenated aromatic nature and ester functional group require strict adherence to standard laboratory safety protocols.

Section 2: Hazard Identification (GHS Classification)

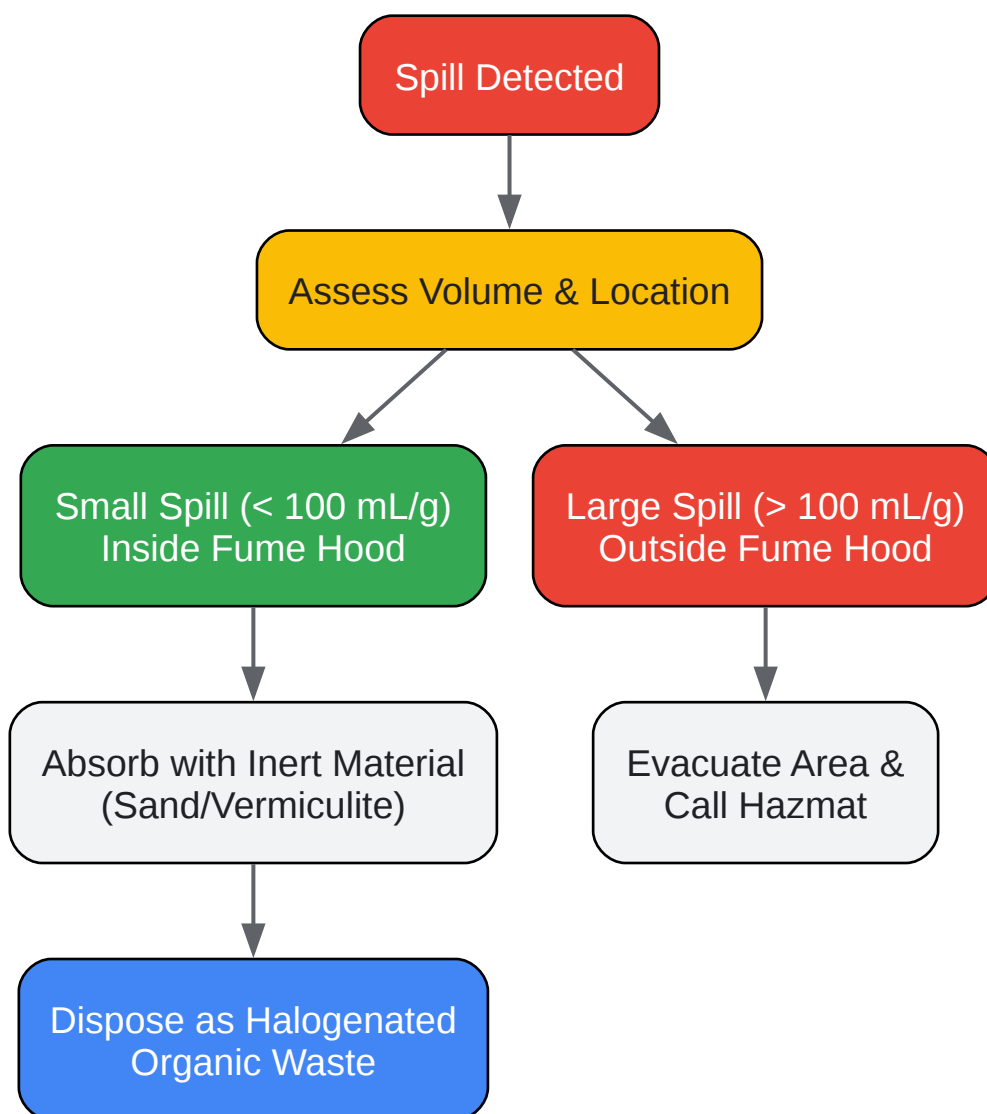
- Skin Irritation (Category 2): H315 - Causes skin irritation.
- Eye Irritation (Category 2A): H319 - Causes serious eye irritation.
- Specific Target Organ Toxicity - Single Exposure (Category 3): H335 - May cause respiratory irritation.

Section 4: First Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Causality: Removing the subject from the source prevents further irritation of the respiratory mucosa.
- Skin Contact: Wash immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.

Section 6: Accidental Release Measures

Spill response must be dictated by the volume and location of the release. Because the compound contains iodine, improper disposal can lead to environmental toxicity.



[Click to download full resolution via product page](#)

Fig 2: Logic tree for hazard mitigation and spill response.

Section 7: Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Storage: Store in a cool, dry place. Keep the container tightly closed in a dry and well-ventilated place. Crucial: Store away from direct light. Causality: Aryl iodides are susceptible to homolytic cleavage of the C-I bond upon exposure to UV light, which generates reactive radical species and degrades the compound.

References

- ChemSrc. "CAS 2443964-81-4 | **Methyl 2-hydroxy-2-(3-iodophenyl)acetate**". ChemSrc Database. URL: [\[Link\]](#)
- CrystEngComm. "Synthesis of Mandelic Acid Derivatives". RSC Publishing. URL: [\[Link\]](#)
- Wikipedia. "Fischer–Speier esterification". Wikimedia Foundation. URL: [\[Link\]](#)
- Patsnap Eureka. "Fischer Esterification Reaction: Acid, Alcohol, and Ester Formation". Patsnap. URL: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pubs.rsc.org [pubs.rsc.org]
- 2. Fischer–Speier esterification - Wikipedia [en.wikipedia.org]
- 3. Fischer Esterification Reaction: Acid, Alcohol, and Ester Formation [eureka.patsnap.com]
- To cite this document: BenchChem. [Technical Whitepaper & Safety Data Guide: Methyl 2-hydroxy-2-(3-iodophenyl)acetate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6209719/docs#technical-whitepaper-safety-data-guide-methyl-2-hydroxy-2-3-iodophenyl-acetate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)